

3-(3-Fluorophenyl)isoxazole-5-carbaldehyde safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(3-Fluorophenyl)isoxazole-5-carbaldehyde

Cat. No.: B1441210

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An In-depth Technical Guide to the Safe Handling of 3-(3-Fluorophenyl)isoxazole-5-carbaldehyde

This document provides a comprehensive safety and handling guide for **3-(3-Fluorophenyl)isoxazole-5-carbaldehyde**, a heterocyclic building block with significant potential in medicinal chemistry and materials science. As researchers and drug development professionals, a thorough understanding of a compound's safety profile is not merely a regulatory formality but a foundational pillar of scientific integrity and successful innovation. The unique reactivity of the isoxazole scaffold, combined with the electronic properties of the fluorophenyl group, makes this aldehyde a valuable intermediate; however, these same properties necessitate a rigorous approach to its handling.^[1] This guide synthesizes available safety data with practical, field-proven insights to ensure its safe and effective use in a laboratory setting.

Section 1: Chemical Identity and Physicochemical Profile

A precise understanding of a compound's physical and chemical properties is the starting point for a robust safety assessment. These parameters dictate appropriate storage conditions, potential reaction hazards, and the necessary personal protective equipment.

3-(3-Fluorophenyl)isoxazole-5-carbaldehyde is an off-white amorphous solid.^[1] Its core structure consists of a central isoxazole ring, substituted with a 3-fluorophenyl group at the 3-position and a reactive carbaldehyde (aldehyde) group at the 5-position. This aldehyde functionality is a key site for further synthetic transformations, while the fluorophenyl moiety can modulate the molecule's biological activity and pharmacokinetic properties.^[1]

Property	Value	Source(s)
Chemical Name	3-(3-Fluorophenyl)isoxazole-5-carbaldehyde	^[2] ^[3] ^[4]
CAS Number	885273-52-9	^[1] ^[3] ^[4]
Molecular Formula	C ₁₀ H ₆ FNO ₂	^[1] ^[2] ^[4]
Molecular Weight	191.16 g/mol	^[1] ^[2] ^[4]
Physical Form	Solid, Off-white amorphous powder	^[1] ^[2] ^[3]
Melting Point	78-85 °C	^[1]
Purity	Typically ≥97% (via HPLC)	^[1] ^[5]
SMILES String	<chem>Fc1cccc(c1)-c2cc(C=O)on2</chem>	^[2]
InChI Key	FMVCEZDURIQSCF-UHFFFAOYSA-N	^[2] ^[3]

Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. **3-(3-Fluorophenyl)isoxazole-5-carbaldehyde** is classified under this system, and understanding its designation is critical for all personnel.

The primary hazard identified for this compound is Acute Oral Toxicity (Category 4).^[2]^[6] This classification indicates that the substance is harmful if swallowed.^[4] This is a significant consideration for laboratory hygiene and dictates strict protocols to prevent ingestion.

GHS Classification	Details	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[2] [3]
Signal Word	Warning	[2] [3] [4]
Hazard Statement	H302: Harmful if swallowed	[2] [3] [4]
Water Hazard Class	WGK 3 (Germany) - Severely hazardous to water	[2] [6]

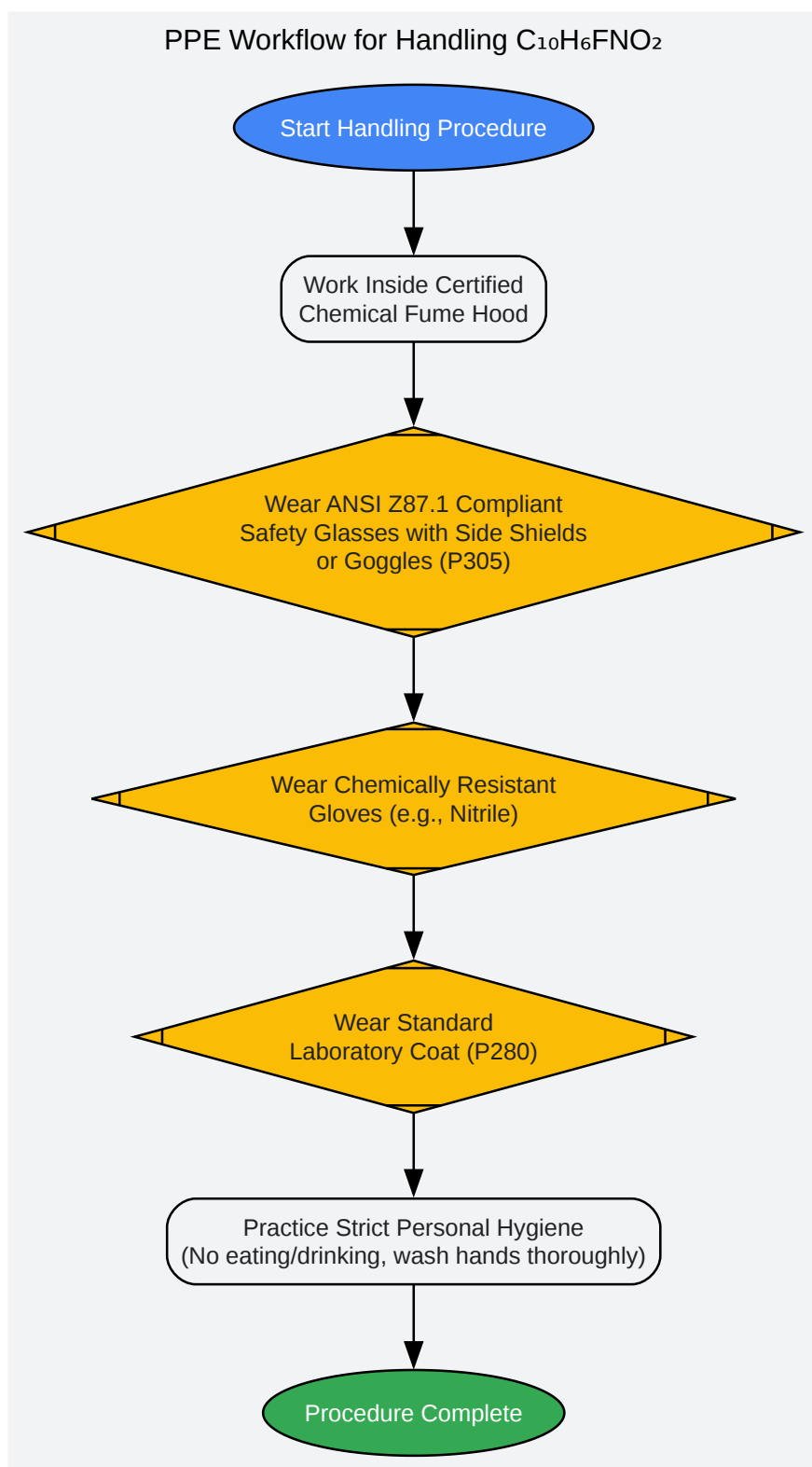
It is crucial to note that while acute oral toxicity is the formally classified hazard, the toxicological properties have not been fully investigated.[\[7\]](#) Researchers must operate under the principle that other, uncharacterized hazards may exist.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

Given the known oral hazard and the potential for uncharacterized risks, a multi-layered approach to exposure control is mandatory. This involves a combination of engineering controls (e.g., chemical fume hoods) and a robust PPE regimen.

Engineering Controls: All weighing and handling of the solid compound, as well as any reactions involving it, should be conducted within a certified chemical fume hood to prevent inhalation of dust particles and to contain any potential vapors.

Personal Protective Equipment (PPE): The selection of PPE is the final barrier between the researcher and the chemical. The following workflow outlines the minimum required PPE.

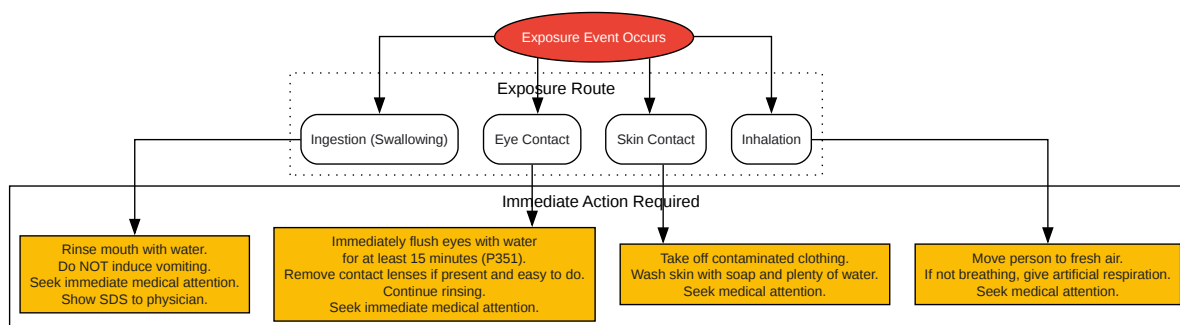


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Caption: PPE workflow for handling **3-(3-Fluorophenyl)isoxazole-5-carbaldehyde**.

Section 4: Emergency Procedures and First Aid

Preparedness is paramount. In the event of an accidental exposure, immediate and correct action can significantly mitigate harm. All laboratory personnel must be familiar with the location of safety showers and eyewash stations and be trained in these emergency protocols.



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Caption: First aid decision workflow for various exposure routes.

Section 5: Storage, Stability, and Handling Protocols

Proper storage is essential for maintaining the compound's purity and for ensuring laboratory safety.[1] Incompatibility with other reagents can lead to degradation or hazardous reactions.

Storage Conditions:

- Temperature: Store in a tightly sealed container at 2-8°C.[1][3]
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from air and moisture.[3]

- Location: Keep in a designated area for toxic or hazardous materials, away from incompatible substances.

Stability and Reactivity:

- The compound is stable under the recommended storage conditions.^[1]
- It is classified as a combustible solid (Storage Class 11).^{[2][6]} Keep away from heat and sources of ignition.^[7]
- Incompatible Materials: Avoid strong reducing agents.^[7]
- Hazardous Decomposition Products: Combustion may produce hazardous gases, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).^[7]

Handling Protocol:

- Preparation: Before handling, ensure the work area (fume hood) is clean and uncluttered. Confirm safety equipment (eyewash, shower) is accessible.
- Aliquotting: Allow the container to warm to room temperature before opening to prevent condensation. Weigh the desired amount of the solid in the fume hood.
- Dispensing: Use appropriate tools (spatulas) to handle the solid. Avoid creating dust.
- Cleanup: Clean any spills immediately according to accidental release procedures. Decontaminate all surfaces and tools after use.
- Disposal: Dispose of waste material in a properly labeled hazardous waste container according to institutional and local regulations. Do not empty into drains.^[7]

Section 6: Accidental Release and Firefighting Measures

Accidental Release:

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated (work within a fume hood if possible).
- Contain: Wearing full PPE, sweep up the spilled solid carefully to avoid creating dust.[7]
- Collect: Place the material into a suitable, labeled container for disposal.[7]

Firefighting:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[7]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[7]

Conclusion

3-(3-Fluorophenyl)isoxazole-5-carbaldehyde is a valuable research chemical whose utility is predicated on its safe and informed handling. The primary established hazard is acute oral toxicity (GHS Category 4), mandating stringent controls to prevent ingestion. However, the designation of its toxicological profile as "not fully investigated" requires that researchers treat it with a heightened level of caution, adhering strictly to the PPE, storage, and handling protocols outlined in this guide. By integrating these safety principles into the experimental workflow, the scientific community can continue to explore the potential of this and other novel isoxazole derivatives while upholding the highest standards of laboratory safety.

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- To cite this document: BenchChem. [3-(3-Fluorophenyl)isoxazole-5-carbaldehyde safety data sheet (SDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1441210#3-3-fluorophenyl-isoxazole-5-carbaldehyde-safety-data-sheet-sds-information>]

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